Characterization of 3-Fluorophenylacetone Derivatives: A Comparative Guide for Researchers

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Compound of Interest

Compound Name:	*3-Fluorophenylacetone*
CAS No.:	*1737-19-5*
Cat. No.:	*B132418*

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of **3-Fluorophenylacetone** derivatives, focusing on their synthesis, characterization, and potential biological activities. The information is supported by experimental data and detailed methodologies to aid in research and development.

3-Fluorophenylacetone is an organic compound that serves as a precursor in the synthesis of various molecules, including chiral amines and pharmaceuticals.[1] Its derivatives are of significant interest in medicinal chemistry, with research exploring their potential as anticonvulsant and antimicrobial agents. The introduction of a fluorine atom can influence a molecule's pharmacokinetic and pharmacodynamic properties, often enhancing metabolic stability and binding affinity. This guide focuses on Schiff base derivatives as a representative class to illustrate the synthesis, characterization, and comparative analysis of compounds derived from a 3-fluorophenyl moiety.

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Comparative Data of 3-Fluorophenyl-Containing Schiff Base Derivatives

The following table summarizes the characterization and biological activity of a series of Schiff base derivatives synthesized from a 3-fluorophenyl-triazole precursor. This data is representative of the types of derivatives that can be generated and their varying properties based on substitution.

Compound ID	R-group (Substituent on Benzaldehyde)	Yield (%)	1H NMR: =CH proton (ppm)	13C NMR: =CH carbon (ppm)	Antifungal Activity (MIC in µg/mL against C. albicans)
RO1	-H	81	9.96	169.19	>500
RO2	4-Cl	83	10.04	167.95	250
RO3	4-Br	81	10.03	168.03	250
RO4	4-OCH_3	85	9.94	168.96	62.5
RO5	4-F	80	10.01	167.84	125
RO8	3,4-di-OCH_3	84	9.89	169.19	125

Data extracted and adapted from a study on 4-amino-5-(3-fluorophenyl)-1,2,4-triazole-3-thione derivatives.[2]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **3-fluorophenylacetone** derivatives are crucial for reproducibility and further development. Below are representative protocols for the synthesis of Schiff base derivatives and their characterization.

Synthesis of Schiff Base Derivatives

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This protocol is adapted from the synthesis of Schiff bases from a 3-fluorophenyl-containing aminotriazole and various benzaldehydes.[2]

Materials:

- 4-Amino-5-(3-fluorophenyl)-2,4-dihydro-3H-1,2,4-triazole-3-thione (or a suitable amine derivative of **3-fluorophenylacetone**)
- Substituted benzaldehyde (e.g., 4-chlorobenzaldehyde, 4-methoxybenzaldehyde)
- Anhydrous ethanol
- Glacial acetic acid (catalytic amount)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer

Procedure:

- A mixture of 4-amino-5-(3-fluorophenyl)-2,4-dihydro-3H-1,2,4-triazole-3-thione (1 mmol) and the corresponding substituted benzaldehyde (1 mmol) is prepared in anhydrous ethanol (15 mL).
- A catalytic amount of glacial acetic acid (3-4 drops) is added to the mixture.
- The reaction mixture is refluxed for 4-6 hours.
- The progress of the reaction is monitored by thin-layer chromatography (TLC).
- After completion, the reaction mixture is cooled to room temperature.
- The precipitated solid is filtered, washed with cold ethanol, and dried.
- The crude product is recrystallized from ethanol to yield the pure Schiff base.

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Characterization Methods

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- 1H and 13C NMR spectra are recorded on a spectrometer (e.g., 300 or 500 MHz) using DMSO-d6 as the solvent and TMS as the internal standard.
- Chemical shifts (δ) are reported in parts per million (ppm).
- The formation of the Schiff base is confirmed by the appearance of a characteristic singlet for the azomethine proton (=CH) in the 1H NMR spectrum, typically between 9.49 and 10.07 ppm.[2]
- The corresponding azomethine carbon signal in the 13C NMR spectrum is also a key indicator.[2]

Infrared (IR) Spectroscopy:

- IR spectra are recorded using a spectrophotometer (e.g., FT-IR) with KBr pellets.
- The formation of the imine bond is confirmed by a characteristic absorption band for the N=CH group in the range of 1593–1607 cm−1.[2]

Mass Spectrometry (MS):

- Gas Chromatography-Mass Spectrometry (GC-MS) can be used to determine the molecular weight and fragmentation pattern of the derivatives.
- For amine derivatives, acylation with reagents like heptafluorobutyric anhydride (HFBA), pentafluoropropionic anhydride (PFPA), or trifluoroacetic anhydride (TFAA) can improve chromatographic properties for GC-MS analysis.[3]

Visualizing Experimental and Logical Workflows

Diagrams are essential for clearly communicating experimental processes and the relationships between different stages of research.

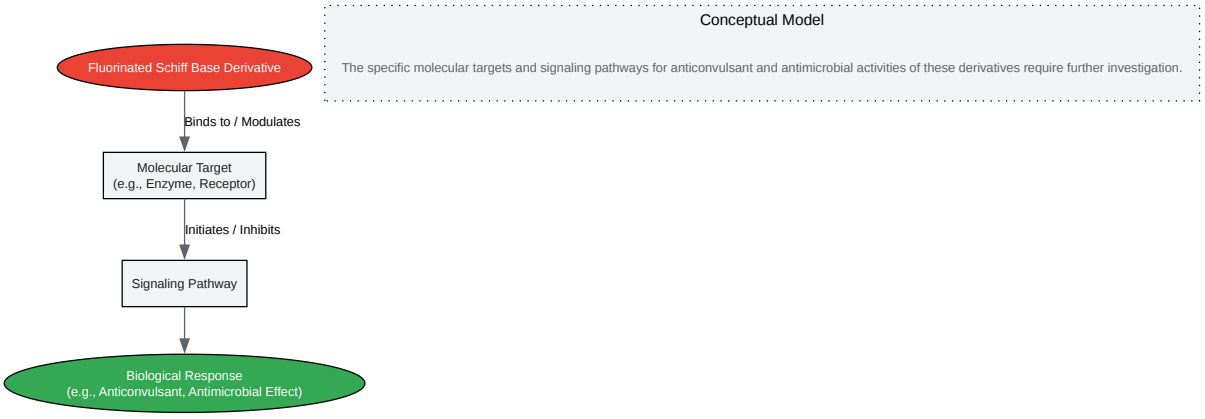
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Caption: Workflow for the synthesis, characterization, and biological evaluation of **3-fluorophenylacetone** derivatives.



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Caption: Conceptual pathway for the mechanism of action of biologically active **3-fluorophenylacetone** derivatives.

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